

Unraveling "Trimag": A Technical Guide to its Chemical Identity and Properties

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Compound of Interest

Compound Name: Trimag

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The term "**Trimag**" presents a degree of ambiguity within the scientific landscape, referring to both a complex chemical mixture and a variety of dietary supplements with disparate compositions. This guide provides a detailed technical overview of the two primary chemical entities associated with this name: a specific mixed salt identified in chemical databases as "**Trimag**," and the more commonly encountered "**Trimagnesium Dicitrate**."

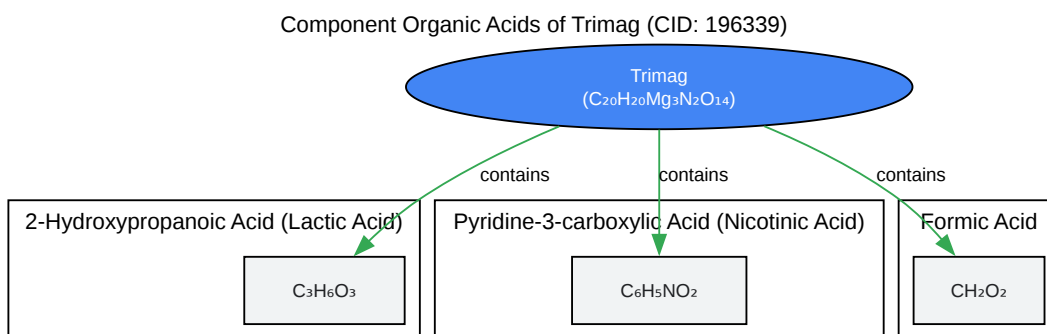
The Chemical Mixture: Trimag (PubChem CID: 196339)

The entity cataloged as "**Trimag**" in the PubChem database is a complex salt with the molecular formula $C_{20}H_{20}Mg_3N_2O_{14}$.^[1] Its formal IUPAC name is **trimagnesium;2-hydroxypropanoate;pyridine-3-carboxylate;diformate**.^[1] This compound is a mixture of magnesium salts of three different organic acids: lactic acid (2-hydroxypropanoic acid), nicotinic acid (pyridine-3-carboxylic acid), and formic acid.

Chemical Structure and Components

The overall structure is an ionic assembly of three magnesium ions (Mg^{2+}) and a collection of anions. The precise stoichiometric ratio of the anions is represented in the molecular formula, indicating a combination of two 2-hydroxypropanoate ions, two pyridine-3-carboxylate ions, and two formate ions for every three magnesium ions.

Below is a graphical representation of the individual organic acid components that, in their deprotonated form, constitute the anionic components of this "**Trimag**" mixture.



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Caption: Component organic acids of the "**Trimag**" chemical mixture.

Physicochemical Data

Quantitative data for this specific mixed salt is limited. The following table summarizes the computed properties available from the PubChem database.[1]

Property	Value
Molecular Formula	C ₂₀ H ₂₀ Mg ₃ N ₂ O ₁₄
Molecular Weight	585.3 g/mol
Exact Mass	584.0465784 Da
SMILES String	CC(C(=O)[O-])O.CC(C(=O) [O-])O.C1=CC(=CN=C1)C(=O) [O-].C1=CC(=CN=C1)C(=O)[O-].C(=O) [O-].C(=O)[O-].[Mg+2].[Mg+2].[Mg+2]

Note: Experimental data such as melting point, boiling point, and solubility for this specific mixture are not readily available in the surveyed literature.

Biological Activity and Experimental Protocols

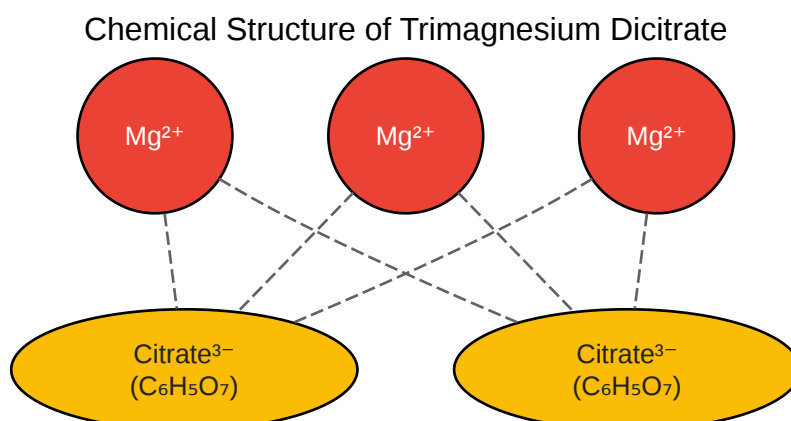
There is a lack of specific studies on the biological activity or pharmacological effects of this particular "Trimag" mixture (CID: 196339). Research would be required to determine its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its efficacy and safety. Any experimental protocol would need to be developed de novo, starting with chemical synthesis and characterization, followed by in vitro and in vivo studies.

Trimagnesium Dicitrate

Trimagnesium dicitrate, with the molecular formula $C_{12}H_{10}Mg_3O_{14}$, is a more well-defined and commonly referenced compound.^{[2][3][4]} It is the magnesium salt of citric acid, with a 3:2 ratio of magnesium to citrate ions.^[2] This compound is widely used in dietary supplements and as a saline laxative.^{[2][5][6]}

Chemical Structure

Trimagnesium dicitrate is an ionic compound consisting of three magnesium cations (Mg^{2+}) and two citrate anions ($C_6H_5O_7^{3-}$).



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Caption: Ionic association in **Trimagnesium Dicitrate**.

Physicochemical Data

The following table summarizes key physicochemical properties of **trimagnesium dicitrate**.

Property	Value	Reference
Molecular Formula	$C_{12}H_{10}Mg_3O_{14}$	[2][3]
Molecular Weight	451.12 g/mol	[2]
Appearance	White to off-white powder	[3]
Melting Point	184 °C	[2][7]
Solubility in Water	Partially soluble	[2]
IUPAC Name	trimagnesium bis(2-hydroxypropane-1,2,3-tricarboxylate)	[2]

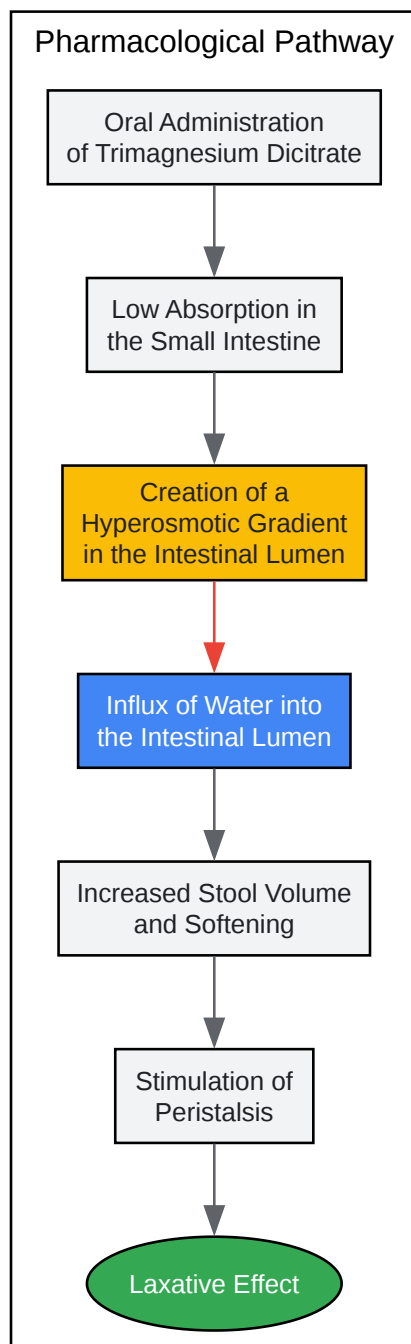
Biological Activity and Mechanism of Action

Trimagnesium dicitrate serves as a source of magnesium, an essential mineral involved in over 300 biochemical reactions in the body, including neuromuscular function and energy metabolism.[6] Its most prominent pharmacological use is as a saline laxative.[2][5]

The mechanism of action as a laxative is primarily osmotic.[2][5] When administered orally, the poorly absorbed citrate and magnesium ions create a hyperosmotic environment in the intestinal lumen. This draws a significant amount of water into the intestines, increasing the volume of stool, softening it, and stimulating peristalsis, which leads to bowel evacuation.[2][5]

The following diagram illustrates this osmotic laxative mechanism.

Mechanism of Action of Trimagnesium Dicitrate as an Osmotic Laxative

[Click to download full resolution via product page](#)Caption: Osmotic laxative workflow of **Trimagnesium Dicitrate**.

Experimental Protocols

While specific, detailed experimental protocols for **trimagnesium** dicitrate are proprietary to manufacturers, a general protocol for its use as a bowel cleanser prior to a medical procedure can be outlined as follows:

- Preparation: The commercially available **trimagnesium** dicitrate oral solution is used.
- Dosage: The patient is instructed to consume the entire volume of the solution, often in divided doses, the evening before the procedure.
- Hydration: It is critical for the patient to consume a large volume of clear liquids before, during, and after the administration of **trimagnesium** dicitrate to prevent dehydration due to the fluid shift into the intestines.
- Monitoring: Patients should be monitored for signs of dehydration or electrolyte imbalance, particularly those with renal impairment.

For its use as a dietary supplement, the protocol involves regular oral administration of a lower dose, typically in tablet or capsule form, with food to enhance absorption and minimize gastrointestinal side effects.

"Trimag" in Commercial Products

It is important to note that many commercial products marketed under the name "**Trimag**" are dietary supplements containing a blend of different magnesium salts. The rationale for these formulations is often to combine magnesium salts with varying bioavailability and properties. Common forms found in these supplements include:

- Magnesium Citrate
- Magnesium Glycinate
- Magnesium Orotate[2]
- Magnesium Malate[3]
- Magnesium Lactate[5]

- Magnesium Aspartate[6][8]
- Magnesium Carbonate[1]

The chemical structure and properties of these commercial mixtures are dependent on the specific formulation of the product. Researchers and clinicians should always refer to the product's specific ingredient list for accurate information.

Conclusion

The term "**Trimag**" lacks a single, precise chemical definition. It can refer to a specific, albeit poorly studied, mixed magnesium salt, or more commonly, to **trimagnesium** dicitrate, a well-characterized compound with established uses as a magnesium supplement and osmotic laxative. Furthermore, the "**Trimag**" branding is utilized for a variety of dietary supplements with diverse compositions. For scientific and clinical accuracy, it is imperative to specify the exact chemical entity—by name, molecular formula, or CAS number—when discussing or researching "**Trimag**."

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